

Orientanol A: A Technical Guide to its Discovery, Origin, and Scientific Significance

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Compound of Interest

Compound Name: *Orientanol A*

Cat. No.: *B1159813*

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Authored For: Researchers, Scientists, and Drug Development Professionals

Abstract

Orientanol A, a pterocarpan natural product, was first identified from the wood of *Erythrina orientalis*. This technical guide provides a comprehensive overview of the discovery, botanical origin, and detailed experimental protocols for the isolation and structural characterization of **Orientanol A**. The document summarizes all available quantitative data, including spectroscopic information, and presents a review of its known biological activities. Methodologies for key experiments are detailed to facilitate replication and further investigation. Additionally, this guide includes Graphviz diagrams to visually represent experimental workflows, adhering to specified formatting for clarity and technical accuracy.

Introduction

Orientanol A is a member of the pterocarpan class of isoflavonoids, a group of secondary metabolites known for their diverse biological activities. The discovery of **Orientanol A** originated from the phytochemical investigation of the genus *Erythrina*, a rich source of flavonoids and alkaloids. This document serves as a technical resource for researchers, providing in-depth information on the foundational aspects of **Orientanol A**.

**2. Discovery and Origin

Orientanol A was first isolated in 1997 by Tanaka et al. from the wood of *Erythrina orientalis*, a species of coral tree belonging to the Fabaceae family[1]. *Erythrina arborescens* is also a documented natural source of this compound. The primary distribution of **Orientanol A** within these plants is in the root and wood tissues.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **Orientanol A** is provided in Table 1.

Table 1: Physicochemical Properties of **Orientanol A**

Property	Value
Chemical Name	Orientanol A
Molecular Formula	C ₂₁ H ₂₄ O ₇
Molecular Weight	388.41 g/mol
Chemical Class	Pterocarpan (Isoflavonoid)
Appearance	Not specified in available literature
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone

Experimental Protocols

Isolation of Orientanol A

The following protocol is based on the general methodologies reported for the isolation of isoflavonoids from *Erythrina* species, as the specific, detailed protocol from the original discovery paper is not fully available.

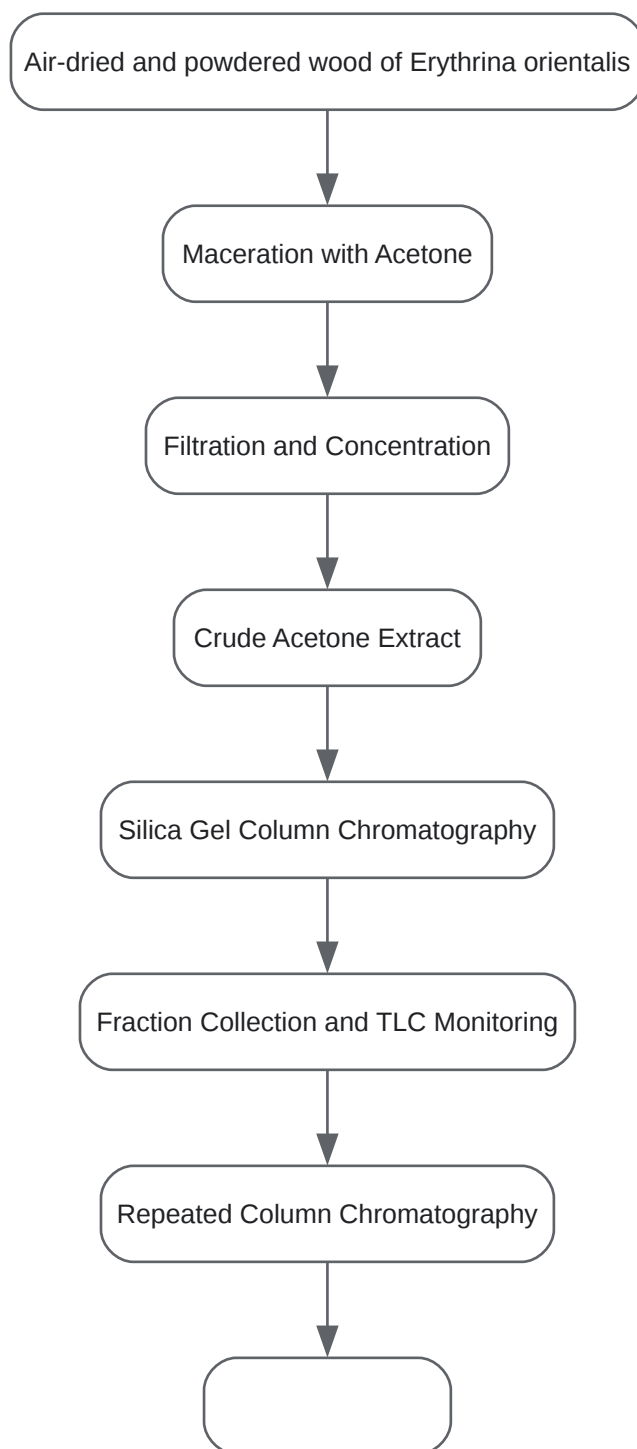
4.1.1. Extraction

- Air-dried and powdered wood of *Erythrina orientalis* is subjected to extraction.
- Maceration is performed with acetone at room temperature.

- The resulting extract is filtered and concentrated under reduced pressure to yield a crude acetone extract.

4.1.2. Chromatographic Purification

- The crude acetone extract is dissolved in a minimal amount of a suitable solvent and adsorbed onto silica gel.
- The adsorbed material is then subjected to silica gel column chromatography.
- Elution is carried out using a gradient of solvents, typically starting with non-polar solvents like hexane and gradually increasing the polarity with solvents such as ethyl acetate and methanol.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.
- Further purification of the combined fractions containing **Orientanol A** is achieved through repeated column chromatography until a pure compound is obtained.



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Figure 1: General workflow for the isolation of **Orientanol A**.

Structure Elucidation

The structure of **Orientanol A** was determined using a combination of spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR spectra are recorded to determine the proton and carbon framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition.

Spectroscopic Data

While the complete, detailed spectroscopic data from the original publication is not available, Table 2 summarizes the expected types of data used for the structure elucidation of **Orientanol A**.

Table 2: Spectroscopic Data for **Orientanol A**

Technique	Data Type
^1H -NMR	Chemical shifts (ppm), coupling constants (Hz), and integration values for each proton signal.
^{13}C -NMR	Chemical shifts (ppm) for each carbon atom.
Mass Spec.	High-resolution mass-to-charge ratio (m/z) for the molecular ion, providing the exact molecular formula.

Biological Activity

The biological activity of **Orientanol A** has not been extensively studied. However, a 2024 review on antibacterial flavonoids from the genus *Erythrina* reported that **Orientanol A** was found to be inactive against both *Staphylococcus aureus* and methicillin-resistant *Staphylococcus aureus* (MRSA)[2].

Other related compounds from *Erythrina* species, such as Orientanol B and Orientanol E, have demonstrated antibacterial activity against MRSA[3][4].

Signaling Pathways and Mechanism of Action

Currently, there is no available information in the scientific literature regarding the signaling pathways affected by **Orientanol A** or its specific mechanism of action. Further research is required to elucidate its biological targets and molecular interactions.

Conclusion

Orientanol A is a pterocarpan natural product first isolated from *Erythrina orientalis*. While its discovery and general method of isolation are documented, detailed experimental protocols and comprehensive biological activity data remain limited in the publicly available literature. The reported lack of antibacterial activity against *S. aureus* and MRSA suggests that future research could explore other potential biological effects or utilize its unique chemical structure as a scaffold for the synthesis of new therapeutic agents. This technical guide provides a foundational understanding of **Orientanol A** and highlights the need for further investigation into its chemical and biological properties.

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